

Essential Safety and Operational Guide for 2,3-Diamino-5-bromopyridine

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Compound of Interest

Compound Name: 2,3-Diamino-5-bromopyridine

Cat. No.: B182523

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Diamino-5-bromopyridine** (CAS No: 38875-53-5). Adherence to these protocols is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the appropriate use of personal protective equipment. The following PPE is mandatory when handling **2,3-Diamino-5-bromopyridine**.^[1]
^[2]^[3]

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[1][2]	Protects eyes from potential splashes and dust.[4]
Hand Protection	Nitrile or other suitable chemical-resistant gloves.[1][3]	Prevents skin contact and absorption. The protective gloves used must comply with specifications such as those outlined in EC directives 89/686/EEC and the resultant standard EN374.[1]
Body Protection	Laboratory coat or other suitable protective clothing.[1][2][5]	Protects against contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1][2] If ventilation is insufficient or there is potential for aerosolization, an approved dust mask (e.g., N95) or respirator is required.[6]	Prevents inhalation of dust and vapors, which can cause respiratory irritation.[1][2]

Hazard Identification and Precautionary Statements

2,3-Diamino-5-bromopyridine is classified with the following hazards:

- Harmful if swallowed (H302)[7]
- Causes skin irritation (H315)[1][7]
- Causes serious eye irritation (H319)[1][7]
- May cause respiratory irritation (H335)[1][2]

Key precautionary statements include:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- Use only outdoors or in a well-ventilated area.[1][2]
- Do not eat, drink or smoke when using this product.[1][5]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **2,3-Diamino-5-bromopyridine** is crucial for minimizing risks.

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in the original, tightly sealed container in a cool, dry, and well-ventilated area.[1][2][5]
- Store away from incompatible materials and foodstuff containers.[1][5]

2. Handling and Experimentation:

- All handling of **2,3-Diamino-5-bromopyridine** should be conducted in a well-ventilated chemical fume hood.[2]
- Avoid all personal contact, including inhalation.[5]
- Ground and secure containers when dispensing or pouring the product to prevent static discharge.[1]
- In case of accidental skin contact, immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing.[1][2]
- For eye contact, flush with large amounts of water for at least 15 minutes, also under the eyelids.[1][2] Seek medical attention if irritation persists.[1]

- If inhaled, move the person to fresh air and keep them comfortable for breathing.[1][2]
- In case of ingestion, rinse the mouth and call a POISON CENTER or doctor if you feel unwell.[1][7]

3. Spill Management:

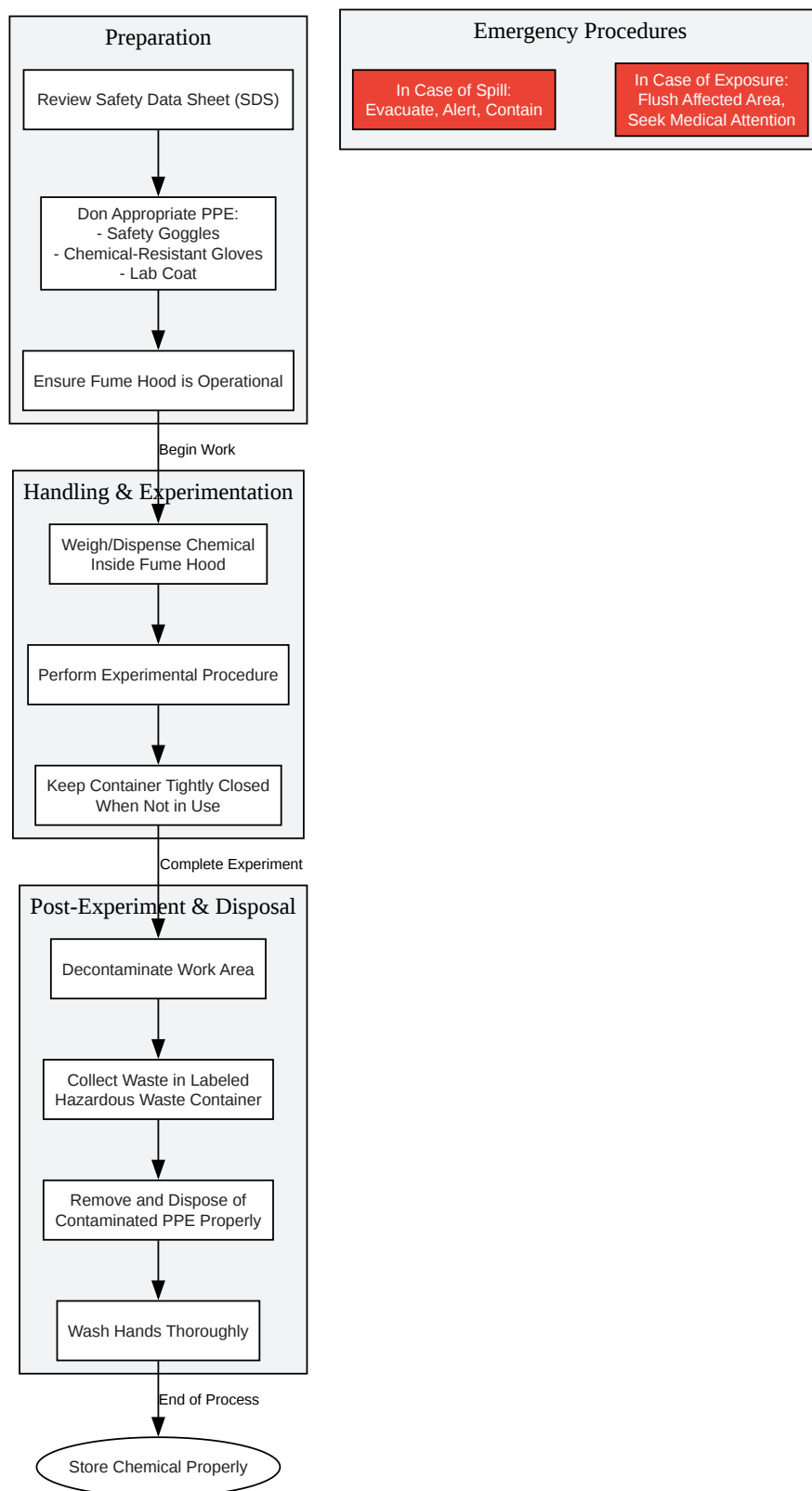
- Minor Spills:
 - Eliminate all ignition sources.
 - Use dry clean-up procedures and avoid generating dust.[5][8]
 - Sweep up the material and place it in a suitable, labeled container for waste disposal.[2][5]
- Major Spills:
 - Evacuate the area and alert emergency responders.[1][5]
 - Control personal contact by wearing appropriate protective clothing.[5]
 - Prevent the spillage from entering drains or water courses.[5]

Disposal Plan

Proper disposal of **2,3-Diamino-5-bromopyridine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- All waste materials, including the chemical itself and any contaminated consumables (e.g., gloves, absorbent materials), must be collected in a designated, sealed, and clearly labeled hazardous waste container.[3]
- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.[2][7]
- Follow all local, regional, and national regulations for the disposal of halogenated organic compounds.[1][3]

Workflow for Safe Handling of 2,3-Diamino-5-bromopyridine



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Caption: Workflow for the safe handling of **2,3-Diamino-5-bromopyridine**.

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References

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. fishersci.com [fishersci.com]
- 3. benchchem.com [benchchem.com]
- 4. americanchemistry.com [americanchemistry.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. 2,3-Diamino-5-bromopyridine 97 38875-53-5 [sigmaaldrich.com]
- 7. 2,3-Diamino-5-bromopyridine | 38875-53-5 | TCI AMERICA [tcichemicals.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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